

Technical Guide: Solubility Profiling of Benzofuran-2-ylmethyl-hydrazine Hydrochloride[1]

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Compound of Interest

Compound Name: *Benzofuran-2-ylmethyl-hydrazine*

CAS No.: 887593-30-8

Cat. No.: B12448493

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Executive Summary

Benzofuran-2-ylmethyl-hydrazine hydrochloride is a critical intermediate in the synthesis of bioactive heterocycles, particularly hydrazones with antimicrobial and antitumor potential.[1] Its physicochemical behavior is defined by a dichotomy: the lipophilic benzofuran tail and the highly hydrophilic, ionic hydrazine hydrochloride head.

Understanding its solubility differential between water (a high-dielectric protic solvent) and ethanol (a moderate-dielectric amphiphilic solvent) is the cornerstone of efficient process development.[1] This guide provides the theoretical framework, predicted behaviors, and self-validating protocols to master the handling of this compound.

Part 1: Physicochemical Profile & Theoretical Solubility[1]

To predict solubility, we must deconstruct the molecule into its competing functional domains.

Structural Analysis

- The Pharmacophore (Lipophilic): The benzofuran ring is aromatic and planar. It exhibits high affinity for non-polar and moderately polar organic solvents via stacking and Van der Waals forces.^[1]
- The Ionic Head (Hydrophilic): The hydrazine hydrochloride moiety () acts as a polar anchor.^[1] The ionic lattice energy significantly increases the melting point and necessitates a high-dielectric solvent to overcome the crystal lattice forces.^[1]

Solvation Thermodynamics

The solubility (

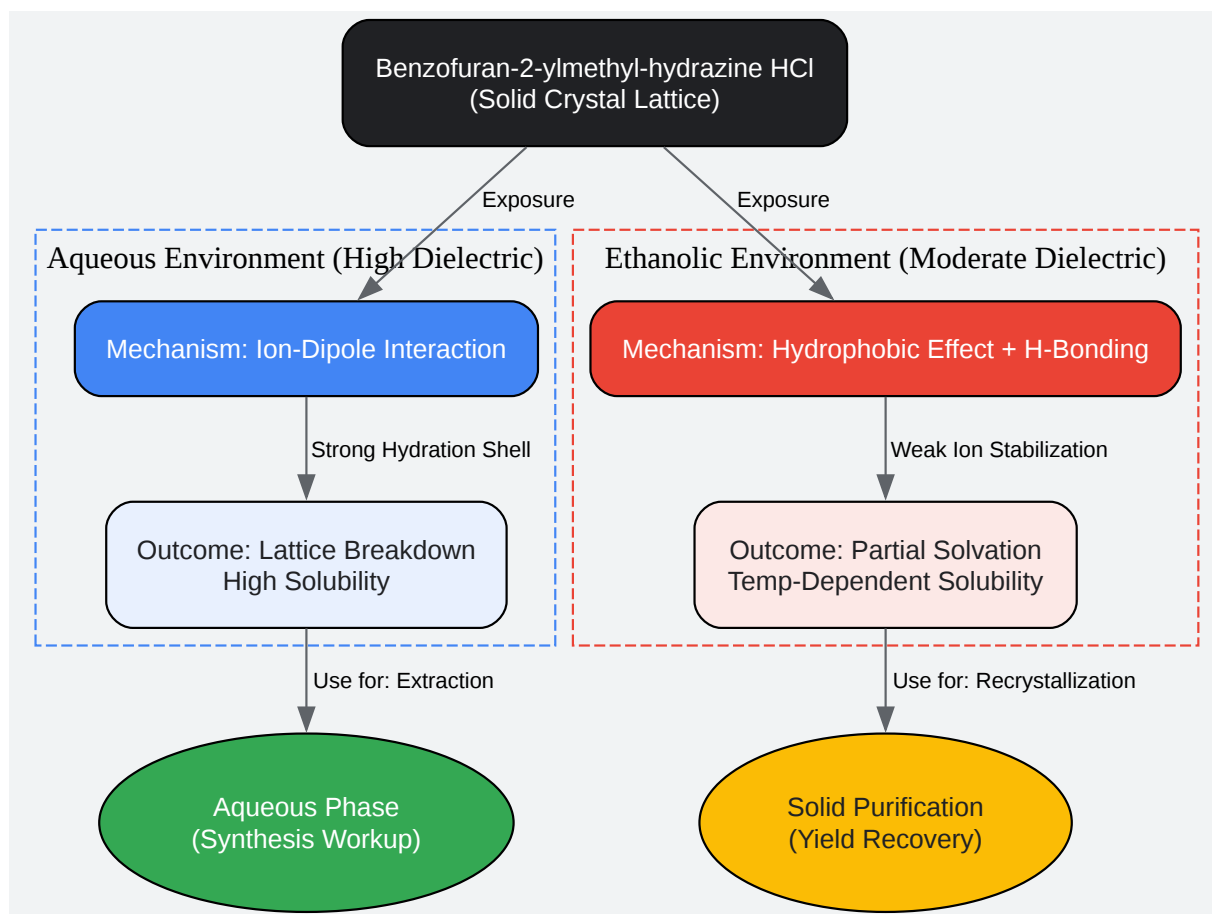
) is governed by the free energy of solution (

):

Solvent	Dielectric Constant ()	Interaction Mechanism	Predicted Solubility Outcome
Water	~80	Ion-Dipole: Water molecules form a hydration shell around the and ions, easily overcoming lattice energy. [1]	High Solubility (>30 mg/mL). Ideal for aqueous workups but poor for product isolation (yield loss).
Ethanol	~24	Amphiphilic: The ethyl group solvates the benzofuran ring, but the -OH group struggles to stabilize the free ions as effectively as water.	Temperature-Dependent. Low at RT (<5 mg/mL), High at Reflux. Ideal for Recrystallization.

Part 2: Mechanistic Visualization

The following diagram illustrates the competing solvation forces that dictate the solubility difference.



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Caption: Comparative solvation mechanics showing why water favors dissolution while ethanol favors controlled precipitation.

Part 3: Experimental Determination Protocols

Since batch-to-batch variations in crystal habit can affect dissolution rates, you must validate solubility empirically.^[1] Do not rely solely on literature values.

Protocol A: The "Visual Bracket" Method (Rapid Screening)

Purpose: Quickly estimate solubility range for solvent selection.

- Preparation: Weigh 10 mg of **Benzofuran-2-ylmethyl-hydrazine** HCl into two separate 4 mL vials.
- Titration:
 - Vial A (Water): Add deionized water in 100 μ L increments. Vortex for 30 seconds between additions.
 - Vial B (Ethanol): Add absolute ethanol in 100 μ L increments. Vortex for 30 seconds.
- Observation: Record the volume required for complete dissolution (clear solution).
- Calculation:
- Thermal Stress (Ethanol only): If undissolved at 1 mL (10 mg/mL), heat Vial B to 60°C. If it dissolves, the solvent is suitable for recrystallization.

Protocol B: Equilibrium Solubility (HPLC Validation)

Purpose: Precise quantification for formulation or kinetic studies.

- Saturation: Add excess compound to 5 mL of solvent (Water or Ethanol) until a solid precipitate persists.
- Equilibration: Stir at 25°C for 24 hours.
- Filtration: Filter supernatant through a 0.45 μ m PTFE syringe filter.
- Dilution: Dilute the filtrate 1:100 with mobile phase (e.g., Acetonitrile:Water).
- Quantification: Inject into HPLC (C18 column, UV detection at 254 nm or 280 nm). Compare peak area against a standard curve.

Part 4: Implications for Drug Development Synthesis & Purification Strategy

The solubility differential dictates the standard purification workflow:

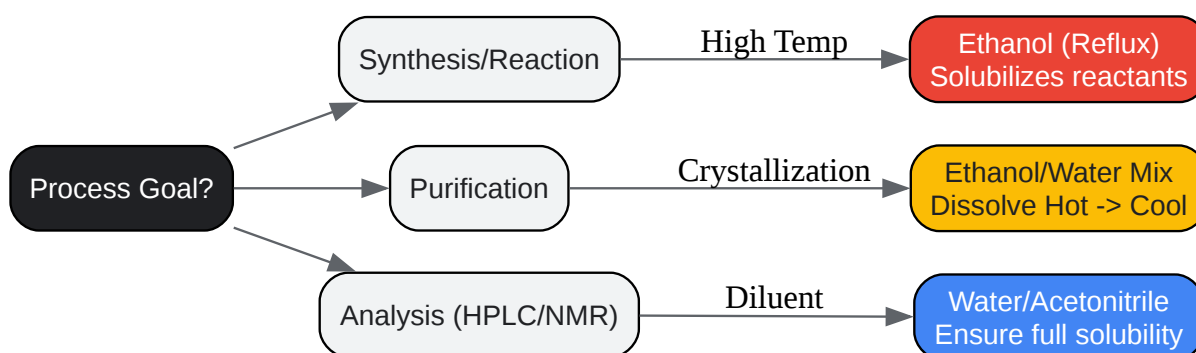
- **Reaction Medium:** Ethanol is often used for the synthesis of hydrazones. The hydrochloride salt is partially soluble at reflux but precipitates upon cooling, driving the reaction equilibrium forward and facilitating isolation by filtration.
- **Recrystallization:** Dissolve the crude solid in boiling ethanol (high solubility). Allow to cool slowly to 4°C. The benzofuran tail aggregates as the solvent cools, forcing the ionic head into a lattice structure, yielding high-purity crystals.

Formulation Considerations

- **Bioavailability:** The high water solubility of the HCl salt suggests good initial dissolution in gastric fluids (low pH).
- **Stability:** In aqueous solution, the hydrazine moiety is susceptible to oxidation. Ethanolic stock solutions are generally more stable but should be stored at -20°C under inert gas.^[1]

Part 5: Decision Matrix for Solvent Selection

Use this logic flow to determine the correct solvent for your specific process step.



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Caption: Operational decision tree for solvent selection based on process stage.

References

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